

4-Diethylaminobenzaldehyde in DMSO: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: 4-Diethylaminobenzaldehyde

Cat. No.: B091989

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility and stability of **4-Diethylaminobenzaldehyde** (DEAB) in Dimethyl Sulfoxide (DMSO), a common solvent in various research and drug development applications. This document summarizes key quantitative data, outlines detailed experimental protocols for characterization, and visualizes relevant biological pathways.

Core Physical and Chemical Properties

4-Diethylaminobenzaldehyde is an aromatic aldehyde that is widely utilized as a reagent and a biological probe. Its utility is underpinned by its reactivity and solubility in common organic solvents.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₅ NO	[1] [2]
Molecular Weight	177.24 g/mol	[1] [2]
Appearance	Yellow to brown crystalline solid	[2]
Melting Point	37-41 °C	[2]

Solubility in DMSO

The solubility of **4-Diethylaminobenzaldehyde** in DMSO has been reported with some variability across different suppliers. It is crucial for researchers to consider this range in their experimental design. Sonication is often recommended to aid dissolution.[\[1\]](#)[\[3\]](#)

Parameter	Value	Molar Concentration	Supplier
Solubility	10 mg/mL	56.42 mM	TargetMol [1]
Solubility	100 mg/mL	564.21 mM	MedChemExpress [3]

It is advisable to use newly opened, anhydrous DMSO for preparing solutions, as the hygroscopic nature of DMSO can impact the solubility and stability of the compound.[\[3\]](#)

Stability and Storage

Proper storage of **4-Diethylaminobenzaldehyde** solutions in DMSO is critical to maintain their integrity and activity. The compound is known to be sensitive to air and light.

Condition	Duration	Recommendations
-20°C	1 month	Store under nitrogen for optimal stability. [3]
-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles. [3]

While specific degradation pathways in DMSO are not extensively documented in readily available literature, general best practices for handling air and light-sensitive aromatic aldehydes should be followed. This includes using amber vials and minimizing exposure to ambient air.

Experimental Protocols

Protocol for Determining Solubility

This protocol outlines a general method for determining the solubility of **4-Diethylaminobenzaldehyde** in DMSO.

Objective: To quantitatively determine the maximum solubility of **4-Diethylaminobenzaldehyde** in DMSO at a specific temperature (e.g., room temperature).

Materials:

- **4-Diethylaminobenzaldehyde** (crystalline solid)
- Anhydrous DMSO
- Analytical balance
- Vials with screw caps
- Vortex mixer
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Volumetric flasks and pipettes

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **4-Diethylaminobenzaldehyde** to a known volume of DMSO in a vial.
 - Seal the vial tightly and vortex vigorously for 2 minutes.
 - Place the vial in a constant temperature bath or on a shaker at the desired temperature for 24 hours to ensure equilibrium is reached.
- Separation of Undissolved Solid:

- Centrifuge the vial at high speed (e.g., 10,000 x g) for 10 minutes to pellet the undissolved solid.
- Sample Preparation for Analysis:
 - Carefully withdraw a known volume of the supernatant without disturbing the pellet.
 - Dilute the supernatant with a known volume of DMSO to a concentration that falls within the linear range of the HPLC calibration curve.
- HPLC Analysis:
 - Prepare a series of standard solutions of **4-Diethylaminobenzaldehyde** in DMSO of known concentrations.
 - Generate a calibration curve by injecting the standard solutions into the HPLC and plotting the peak area against concentration.
 - Inject the diluted sample solution and determine its concentration from the calibration curve.
- Calculation of Solubility:
 - Calculate the original concentration in the saturated solution by multiplying the measured concentration by the dilution factor.
 - Express the solubility in mg/mL or mM.

Protocol for Stability Assessment

This protocol provides a framework for assessing the stability of a **4-Diethylaminobenzaldehyde** solution in DMSO over time under different storage conditions.

Objective: To evaluate the degradation of **4-Diethylaminobenzaldehyde** in DMSO under specified storage conditions.

Materials:

- A stock solution of **4-Diethylaminobenzaldehyde** in DMSO of known concentration
- HPLC system with a UV detector
- Multiple amber vials with screw caps
- Storage environments (e.g., -20°C freezer, -80°C freezer, benchtop at room temperature with light exposure, benchtop in the dark)

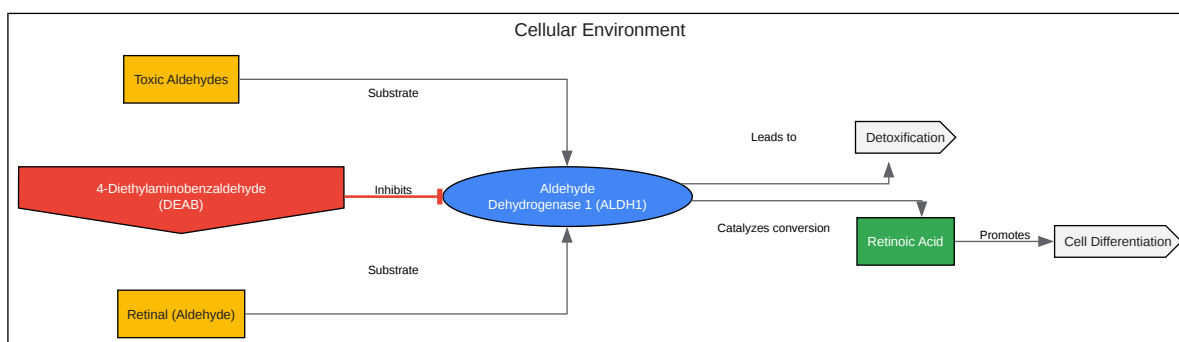
Procedure:

- Initial Analysis (Time Zero):
 - Analyze the freshly prepared stock solution by HPLC to determine the initial concentration and purity of **4-Diethylaminobenzaldehyde**. This will serve as the baseline (T=0).
- Sample Aliquoting and Storage:
 - Aliquot the stock solution into multiple amber vials.
 - Place the vials in the different storage conditions to be tested.
- Time-Point Analysis:
 - At predetermined time points (e.g., 1, 2, 4, 8, and 12 weeks), retrieve one vial from each storage condition.
 - Allow the samples to equilibrate to room temperature.
 - Analyze the samples by HPLC.
- Data Analysis:
 - Compare the peak area of the **4-Diethylaminobenzaldehyde** in the stored samples to the T=0 sample.
 - Calculate the percentage of the compound remaining at each time point for each condition.

- Monitor for the appearance of any new peaks, which would indicate degradation products.

Biological Activity and Signaling Pathway

4-Diethylaminobenzaldehyde is a well-known inhibitor of Aldehyde Dehydrogenase (ALDH) enzymes, particularly ALDH1.[1][4] This inhibitory activity is the basis for its use in cancer stem cell research, where high ALDH activity is often a marker.[4] The inhibition of ALDH can disrupt cellular processes such as the detoxification of aldehydes and the synthesis of retinoic acid, a key signaling molecule in cell differentiation.[5]

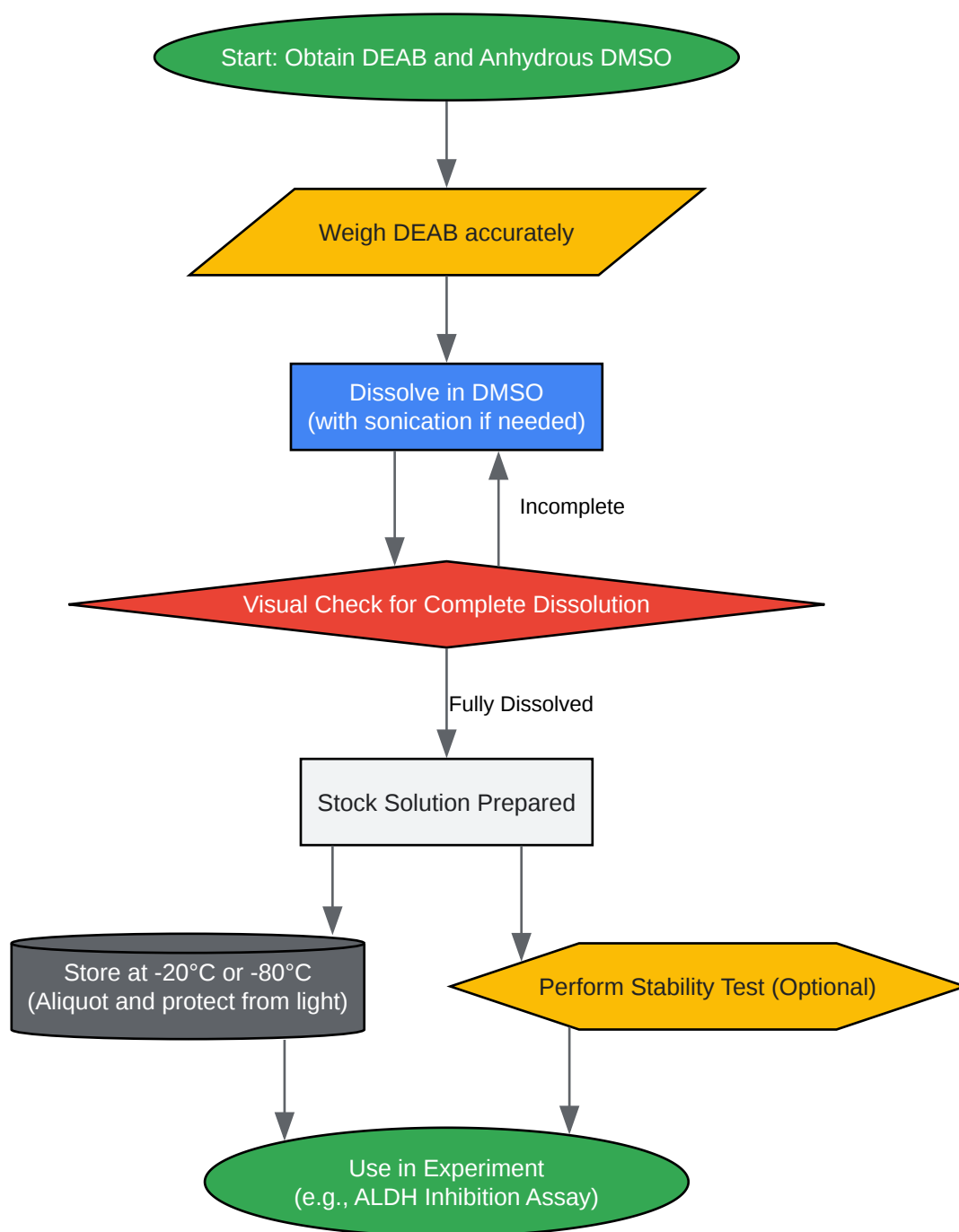


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Caption: Inhibition of ALDH1 by DEAB blocks retinoic acid synthesis and detoxification pathways.

Experimental Workflow Visualization

The process of preparing and assessing a **4-Diethylaminobenzaldehyde** solution in DMSO can be visualized as a logical workflow.



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Caption: Workflow for the preparation and handling of **4-Diethylaminobenzaldehyde** in DMSO.

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